

Phenanthrene-d10: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Phenanthrene-d10

Cat. No.: B032357

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This technical guide provides essential information on **Phenanthrene-d10**, a deuterated polycyclic aromatic hydrocarbon (PAH) widely utilized in analytical chemistry. It is intended for researchers, scientists, and professionals in drug development and environmental analysis who employ quantitative techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).

Core Properties of Phenanthrene-d10

Phenanthrene-d10 serves as an excellent internal standard for the quantification of phenanthrene and other PAHs.^[1] Its physical and chemical properties are nearly identical to its unlabeled counterpart, but its increased mass allows for clear differentiation in mass spectrometric analyses.

Property	Value	References
CAS Number	1517-22-2	[1][2][3]
Molecular Formula	C ₁₄ D ₁₀	
Molecular Weight	188.29 g/mol	
Synonyms	Perdeuteriophenanthrene, 1,2,3,4,5,6,7,8,9,10- decadeuteriophenanthrene	

Experimental Protocol: Quantification of PAHs using Phenanthrene-d10 as an Internal Standard

The following is a generalized experimental protocol for the analysis of PAHs in environmental samples using **Phenanthrene-d10** as an internal standard with GC-MS. This protocol is a composite of established methodologies and should be adapted based on the specific sample matrix and analytical instrumentation.

Reagents and Materials

- Solvents: Dichloromethane (DCM), hexane, acetone (HPLC or GC grade).
- Standards: Analytical grade **Phenanthrene-d10**, certified PAH standard mixture.
- Solid Phase Extraction (SPE) Cartridges: C18 or other appropriate sorbent.
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps.
- Instrumentation: Gas chromatograph coupled to a mass spectrometer (GC-MS).

Standard Preparation

- Stock Solution: Prepare a stock solution of **Phenanthrene-d10** in a suitable solvent (e.g., dichloromethane) at a concentration of 100 µg/mL.
- Working Internal Standard Solution: Dilute the stock solution to a working concentration (e.g., 1 µg/mL). This solution will be spiked into samples and calibration standards.
- Calibration Standards: Prepare a series of calibration standards containing known concentrations of the target PAHs. Spike each calibration standard with the working internal standard solution to achieve a constant concentration of **Phenanthrene-d10** in each.

Sample Preparation (Water Sample Example)

- Sample Collection: Collect water samples in clean, pre-rinsed amber glass bottles.
- Spiking: Add a known volume of the **Phenanthrene-d10** working internal standard solution to a measured volume of the water sample.

- Liquid-Liquid Extraction (LLE):
 - Transfer the spiked water sample to a separatory funnel.
 - Add an appropriate volume of dichloromethane.
 - Shake vigorously for 2-3 minutes, venting periodically.
 - Allow the layers to separate and collect the organic (DCM) layer.
 - Repeat the extraction twice more with fresh DCM.
 - Combine the organic extracts.
- Drying and Concentration:
 - Dry the combined extract by passing it through anhydrous sodium sulfate.
 - Concentrate the extract to a small volume (e.g., 1 mL) using a gentle stream of nitrogen or a rotary evaporator.

GC-MS Analysis

- Instrument Setup:
 - GC Column: Use a column suitable for PAH analysis (e.g., DB-5ms).
 - Injector: Operate in splitless mode.
 - Oven Temperature Program: Optimize the temperature program to achieve good separation of the target PAHs. A typical program might start at 60°C, ramp to 300°C.
 - Carrier Gas: Helium or hydrogen.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI).

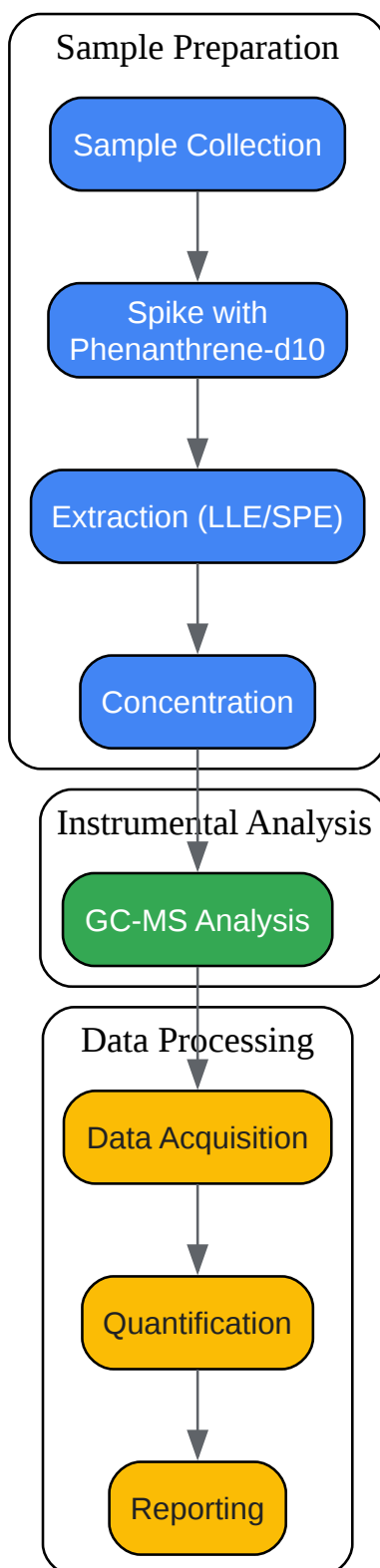
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. Monitor characteristic ions for each target PAH and for **Phenanthrene-d10** (m/z 188).
- Analysis: Inject 1 μL of the prepared sample extract and calibration standards into the GC-MS system.

Data Analysis

- Quantification: Create a calibration curve for each target PAH by plotting the ratio of the analyte peak area to the internal standard (**Phenanthrene-d10**) peak area against the concentration of the analyte.
- Concentration Determination: Determine the concentration of each PAH in the sample by using the response factor from the calibration curve.

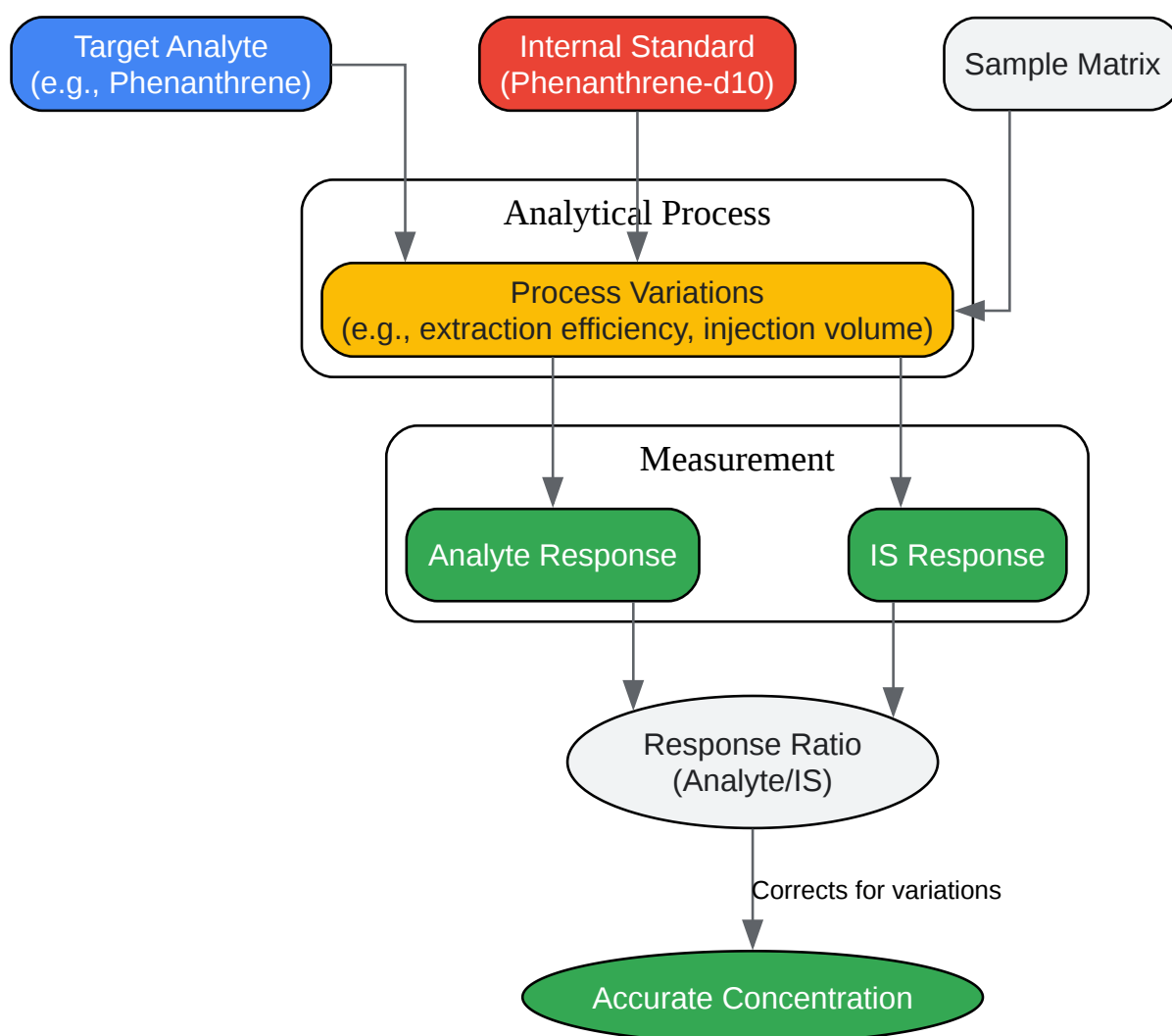
Workflow and Pathway Visualizations

The following diagrams illustrate the experimental workflow for PAH analysis and a logical diagram for the role of an internal standard.



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Fig. 1: Experimental workflow for PAH analysis using an internal standard.



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Fig. 2: Logic of using an internal standard for accurate quantification.

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References

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